

Chemical Profile of Nifoxipam

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Compound Focus: Nifoxipam

CAS No.: 74723-10-7

Cat. No.: S1932993

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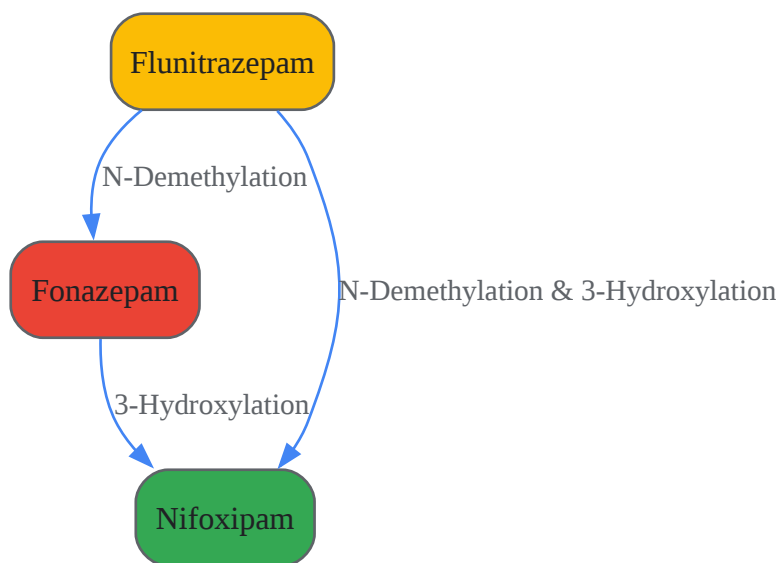
The table below summarizes the fundamental chemical and regulatory information for **Nifoxipam**.

Property	Description
IUPAC Name	5-(2-fluorophenyl)-3-hydroxy-7-nitro-1,3-dihydro-2H-1,4-benzodiazepin-2-one [1]
Molecular Formula	C ₁₅ H ₁₀ FN ₃ O ₄ [2] [1]
Molar Mass	315.26 g·mol ⁻¹ [2] [1]
CAS Number	74723-10-7 [1]
Other Names	3-hydroxydesmethylflunitrazepam, DP 370 [2] [1]
Legal Status (Example)	UK: Under Psychoactive Substances Act; DE: NpSG (Industrial and scientific use only) [2]

Known Origin and Metabolic Pathway

Nifoxipam is primarily recognized in scientific literature as an active metabolite of the benzodiazepine **Flunitrazepam** [1] [3]. It is formed in the body through the **N-demethylation** and subsequent **3-**

hydroxylation of the parent drug [1]. The following diagram illustrates this documented metabolic relationship.



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This biotransformation means that the known synthesis of **Nifoxipam** in a research context is closely tied to the chemistry of its parent compound.

Research Synthesis and Information Gaps

The search results indicate that a direct, detailed laboratory synthesis protocol for **Nifoxipam** is not readily available in the public domain. Here is a synthesis of what is known and how you can proceed:

- **Historical Context:** The synthesis of related benzodiazepines, including the precursor **Fonazepam (desmethylflunitrazepam)**, was first achieved in the 1960s in the laboratories of Hoffmann-La Roche [1]. A patent (**EP 0158267**) from 1985 specifically claims a pharmaceutical composition containing **Nifoxipam**, which strongly implies that a viable synthesis exists, though the patent document itself may not elaborate on the full experimental details [2].
- **General Methodologies:** A US patent (**US3996209A**) outlines a general process for preparing various 1,4-benzodiazepines. This process involves reactions with reagents like ammonia and hexamethylenetetramine [4]. While this confirms the general chemical family's synthetic routes, it does not specify the conditions for producing **Nifoxipam** itself.
- **Information Gap:** The search results do not contain a step-by-step, peer-reviewed experimental procedure for the *de novo* synthesis of **Nifoxipam** from basic starting materials.

A Path Forward for Researchers

To obtain the technical synthesis details you need, I recommend the following actions:

- **Retrieve the Key Patent:** The most promising lead is the European patent **EP 0158267**, titled "Pharmaceutical composition containing... 5-(2-fluorophenyl)-1,3-dihydro-3-hydroxy-7-nitro...-2H-1,4-benzodiazepin-2-one" [2]. The full text of this patent, available through patent office databases, is highly likely to contain the most detailed public information on its synthesis.
- **Consult Specialized Databases:** Use platforms like **SciFinder** or **Reaxys**, which are standard in chemical research. These databases can uncover journal articles or other patents that cite the key patent above, which may contain optimized procedures or analytical data.
- **Analyze by Analogy:** Given that **Nifoxipam** is a derivative of Flunitrazepam and Fonazepam, a thorough review of the synthetic literature for these two compounds will provide the foundational chemistry necessary to deduce or develop a synthesis for the 3-hydroxy metabolite.

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References

1. Metabolites replace the parent drug in the drug arena. The ... [pmc.ncbi.nlm.nih.gov]
2. - Wikipedia Nifoxipam [en.wikipedia.org]
3. Metabolites replace the parent drug in the drug arena. ... [pubmed.ncbi.nlm.nih.gov]
4. US3996209A - Process for preparing benzodiazepines [patents.google.com]

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